

# Application of Trinitronaphthalene Isomers in Energetic Materials

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## Compound of Interest

Compound Name: 2,3,5-Trinitronaphthalene

Cat. No.: B15435696

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Disclaimer: Detailed experimental data and specific applications for **2,3,5-trinitronaphthalene** as an energetic material are not readily available in the reviewed literature. The following information is based on the properties and applications of commercially available trinitronaphthalene, which is typically a mixture of isomers, primarily 1,3,5-, 1,4,5-, and 1,3,8-trinitronaphthalene. The energetic properties of the specific 2,3,5-isomer are not well-documented.

## Introduction

Trinitronaphthalene (TNN), with the chemical formula  $C_{10}H_5N_3O_6$ , is a polynitro-aromatic hydrocarbon that has been explored for its utility as a secondary explosive.[1][2] Like other aromatic nitro compounds, its explosive properties are derived from the presence of multiple nitro groups attached to the aromatic rings, which act as oxidizing agents.[3] Commercially, trinitronaphthalene is available as a mixture of isomers, and its application has been limited due to its difficulty in detonation and being largely superseded by more modern energetic materials.[4]

## Physicochemical and Explosive Properties

The properties of trinitronaphthalene can vary depending on the specific isomer or the isomeric ratio in a mixture. The data presented below is for the common mixture of isomers and individual, more studied isomers.

Table 1: Physicochemical Properties of Trinitronaphthalene Isomers and Mixture

Property	1,3,5-Trinitronaphthalene	1,4,5-Trinitronaphthalene	1,8-Dinitronaphthalene	Commercial Mixture (1,3,5-, 1,4,5-, 1,3,8-)
Molecular Formula	C <sub>10</sub> H <sub>5</sub> N <sub>3</sub> O <sub>6</sub>	C <sub>10</sub> H <sub>5</sub> N <sub>3</sub> O <sub>6</sub>	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	C <sub>10</sub> H <sub>5</sub> N <sub>3</sub> O <sub>6</sub>
Molecular Weight	263.16 g/mol	263.16 g/mol	218.17 g/mol	~263.16 g/mol
Melting Point	-	-	-	115 °C
Oxygen Balance	-	-	-139.4%	-100.3%
Deflagration Point	-	-	318 °C	350 °C

Data for individual trinitronaphthalene isomers' melting point, oxygen balance, and deflagration point are not specified in the search results.

Table 2: Energetic Properties of Trinitronaphthalene Isomers and Mixture

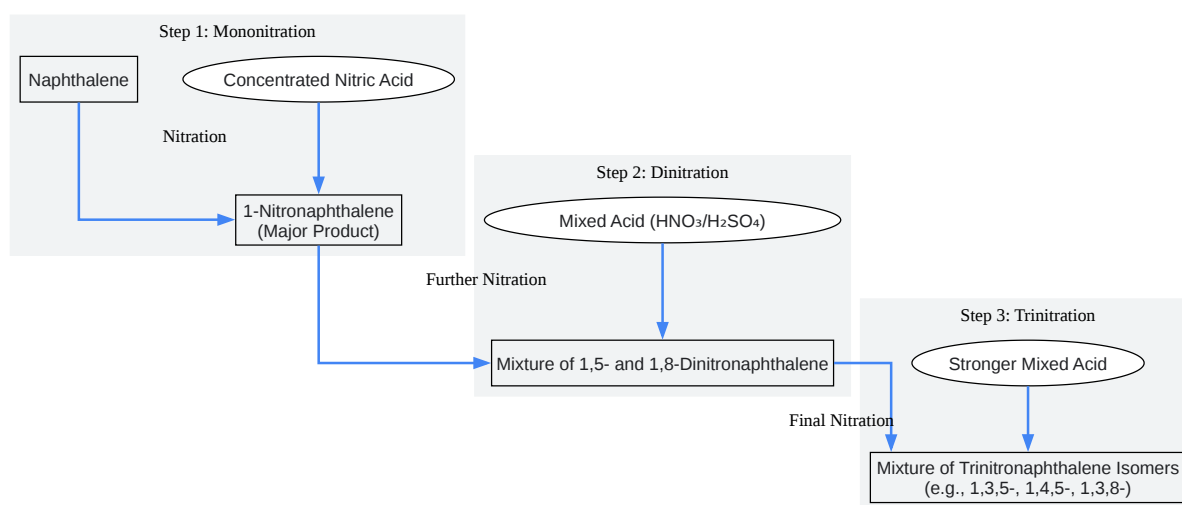
Property	1,3,5-Trinitronaphthalene	1,4,5-Trinitronaphthalene	1,5-Dinitronaphthalene	1,8-Dinitronaphthalene	Commercial Mixture (1,3,5-, 1,4,5-, 1,3,8-)
Velocity of Detonation (VOD)	-	6,270 m/s	5,520 m/s	5,380 m/s	6,000 m/s
Detonation Pressure	-	19.32 GPa	13.00 GPa	13.10 GPa	-
Heat of Detonation	3.521 kJ/mol (experimental )	-	3.064 kJ/mol (experimental )	3.031 kJ/mol (experimental )	-
Impact Reactivity (Drop Energy)	-	9.52 J	11.02 J	18.37 J	-

Note: Data for **2,3,5-trinitronaphthalene** is not available in the search results. The table includes data for dinitronaphthalene isomers for comparative purposes as they are precursors. [\[4\]](#)

## Synthesis Protocol: General Nitration of Naphthalene

The synthesis of trinitronaphthalene is a multi-step process involving the nitration of naphthalene. The exact isomer distribution is dependent on the reaction conditions and the nitrating agents used.[\[4\]](#) A general pathway is outlined below.

### Experimental Workflow for Trinitronaphthalene Synthesis



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Caption: General synthesis pathway for trinitronaphthalene isomers.

Protocol:

- Mononitration: Naphthalene is nitrated with concentrated nitric acid to yield primarily 1-nitronaphthalene.[4]
- Dinitration: The 1-nitronaphthalene is then subjected to further nitration using a mixed acid of nitric acid and sulfuric acid. This step produces a mixture of dinitronaphthalene isomers, mainly 1,5- and 1,8-dinitronaphthalene. The ratio of these isomers can be influenced by the specific nitrating agent and reaction conditions.[4]

- Trinitration: The mixture of dinitronaphthalenes is then nitrated with a stronger mixed acid to produce a mixture of trinitronaphthalene isomers. For instance, the nitration of 1,5-dinitronaphthalene can yield both 1,3,5- and 1,4,5-trinitronaphthalenes, while 1,8-dinitronaphthalene primarily yields 1,3,8-trinitronaphthalene.[4]
- Separation: The separation of individual trinitronaphthalene isomers is a complex process and is not typically performed for commercial applications.

## Application in Energetic Materials

Due to its relatively low detonation velocity and difficulty in initiation, trinitronaphthalene has found limited use as a secondary explosive.[4] It has been historically used in mixtures with other explosive compounds, for instance, as a component in grenade fillings.[4] However, it is rarely used in modern energetic material formulations.

## Safety and Handling

Trinitronaphthalene is classified as an explosive and a strong oxidizing agent.[3] It may explode when exposed to heat or fire, with the primary hazard being the blast effect of an instantaneous explosion.[2][3] As an aromatic nitro compound, it can react vigorously with reducing agents, which may lead to detonation.[3] It is also sensitive to the presence of bases like sodium hydroxide, which can cause it to explode.[3] Standard safety precautions for handling explosive materials should be strictly followed. This includes the use of appropriate personal protective equipment, avoiding heat, sparks, and open flames, and storing the material in a cool, dry, and well-ventilated area away from incompatible substances.

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## References

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